

Personal protective equipment for handling 2,4-Difluorostyrene

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Compound of Interest

Compound Name: 2,4-Difluorostyrene

Cat. No.: B1320911

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Essential Safety and Handling Guide for 2,4-Difluorostyrene

This guide provides critical safety and logistical information for the handling and disposal of **2,4-Difluorostyrene**, tailored for researchers, scientists, and professionals in drug development. Following these procedural steps is essential for ensuring laboratory safety.

Summary of Key Safety Data

For quick reference, the following table summarizes the essential safety and physical data for **2,4-Difluorostyrene**.

Property	Value
Chemical Formula	C8H6F2
Molecular Weight	140.13 g/mol [1][2]
Appearance	Clear, colorless liquid[2]
Boiling Point	59 °C at 51 mmHg[1]
Density	1.13 g/mL at 25 °C[1]
Flash Point	31 °C (87.8 °F) - closed cup[1]
Hazard Classifications	Flammable liquid (Category 3)[1], Causes skin and serious eye irritation, May cause respiratory irritation[3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **2,4-Difluorostyrene** to minimize exposure and ensure personal safety.

Eye and Face Protection:

- Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- A face shield should be worn in situations with a risk of splashing or explosion.[5][6]

Skin Protection:

- Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use.[4] Nitrile, butyl rubber, neoprene, or PVC-coated gloves are recommended.[7] After handling, wash and dry hands thoroughly.[4]
- Clothing: Wear fire/flamm-resistant and impervious clothing.[4] A Nomex® laboratory coat over cotton clothing is advisable.[6] Ensure shoes cover the entire foot.[6]

Respiratory Protection:

- Work in a well-ventilated area.[4]
- If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a suitable filter (e.g., type ABEK (EN14387)).[1][4] In situations where air-purifying respirators may not be sufficient, a positive-pressure, air-supplying respirator is necessary.[7]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and regulatory compliance.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is correctly worn.[4][8] Work should be conducted in a chemical fume hood.
- Handling: Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[5][9] Avoid contact with skin, eyes, and clothing, and prevent inhalation of vapor or mist.[4][10] Keep the container tightly closed when not in use.[5][9]
- Storage: Store in a cool, dry, and well-ventilated place away from sources of ignition such as heat, sparks, and open flames.[5][10] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[5]

Spill and Emergency Procedures

- Spill Containment: In case of a spill, evacuate the area and remove all sources of ignition.[4][11] Use personal protective equipment during cleanup.[4]
- Cleanup: For small spills, contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[5][11] Place the collected material into a suitable, closed container for disposal.[4][5] Do not let the chemical enter drains.[4][5]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention.[4][10] Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[4][10]

- Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected area with soap and plenty of water.[4][5] Consult a physician if irritation occurs.[5]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open.[4][8] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[5][10] Rinse the mouth with water and never give anything by mouth to an unconscious person.[5][10] Call a physician or Poison Control Center immediately.[4]

Disposal Plan

- Dispose of unused product and contaminated materials through a licensed professional waste disposal service.[5]
- Containers should be disposed of as unused product.[5]
- All disposal practices must be in accordance with local, state, and federal regulations.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2,4-Difluorostyrene**.



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Caption: Workflow for the safe handling of **2,4-Difluorostyrene**.

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